

Essential Safety and Logistics for Handling (1-Aminocyclopropyl)methanol hydrochloride

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Compound of Interest

Compound Name: (1-Aminocyclopropyl)methanol
hydrochloride

Cat. No.: B111220

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **(1-Aminocyclopropyl)methanol hydrochloride**, including operational and disposal plans.

Hazard Identification and Personal Protective Equipment (PPE)

(1-Aminocyclopropyl)methanol hydrochloride is classified as a compound that can cause serious eye irritation[1]. It is crucial to handle this chemical with appropriate personal protective equipment to minimize exposure risks.

Recommended Personal Protective Equipment:

- Eye Protection: Wear chemical safety goggles or a face shield.[2][3]
- Hand Protection: Use chemical-impermeable gloves that have been inspected prior to use. [2]
- Skin and Body Protection: Wear protective clothing to prevent skin contact. In case of fire, fire/flame resistant clothing is recommended.[2]

- Respiratory Protection: In case of insufficient ventilation or dust formation, wear a suitable respiratory mask.[\[2\]](#)[\[4\]](#)

Operational Plan for Safe Handling

Adherence to a strict operational protocol is essential to ensure a safe laboratory environment when working with **(1-Aminocyclopropyl)methanol hydrochloride**.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Locate the nearest eyewash station and safety shower before beginning work.[\[4\]](#)
 - Remove all sources of ignition as the compound has a flash point.[\[2\]](#) Use non-sparking tools and explosion-proof equipment.[\[2\]](#)[\[4\]](#)
- Handling:
 - Avoid the formation of dust and aerosols.[\[2\]](#)
 - Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)[\[3\]](#)
 - Avoid contact with skin and eyes.[\[2\]](#)
 - Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[4\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[4\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

- Eye Contact: Immediately rinse with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical help.[\[2\]](#)
- Skin Contact: Take off contaminated clothing immediately and wash the affected area with plenty of water. If skin irritation occurs, get medical help.[\[2\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Seek medical help if the person feels unwell.[\[2\]](#)[\[3\]](#)
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[2\]](#)[\[3\]](#)
- Spills: Evacuate personnel to a safe area. Prevent further leakage if it is safe to do so. Collect the spillage using non-sparking tools and place it in a suitable, closed container for disposal.[\[2\]](#) Do not let the chemical enter drains.[\[2\]](#)

Disposal Plan

Proper disposal of **(1-Aminocyclopropyl)methanol hydrochloride** and its containers is crucial to prevent environmental contamination.

- Waste Disposal: Dispose of the contents and container at an appropriate treatment and disposal facility in accordance with all applicable local, state, and federal regulations.[\[2\]](#)
- Contaminated Clothing: Contaminated clothing should be washed before reuse.[\[2\]](#)

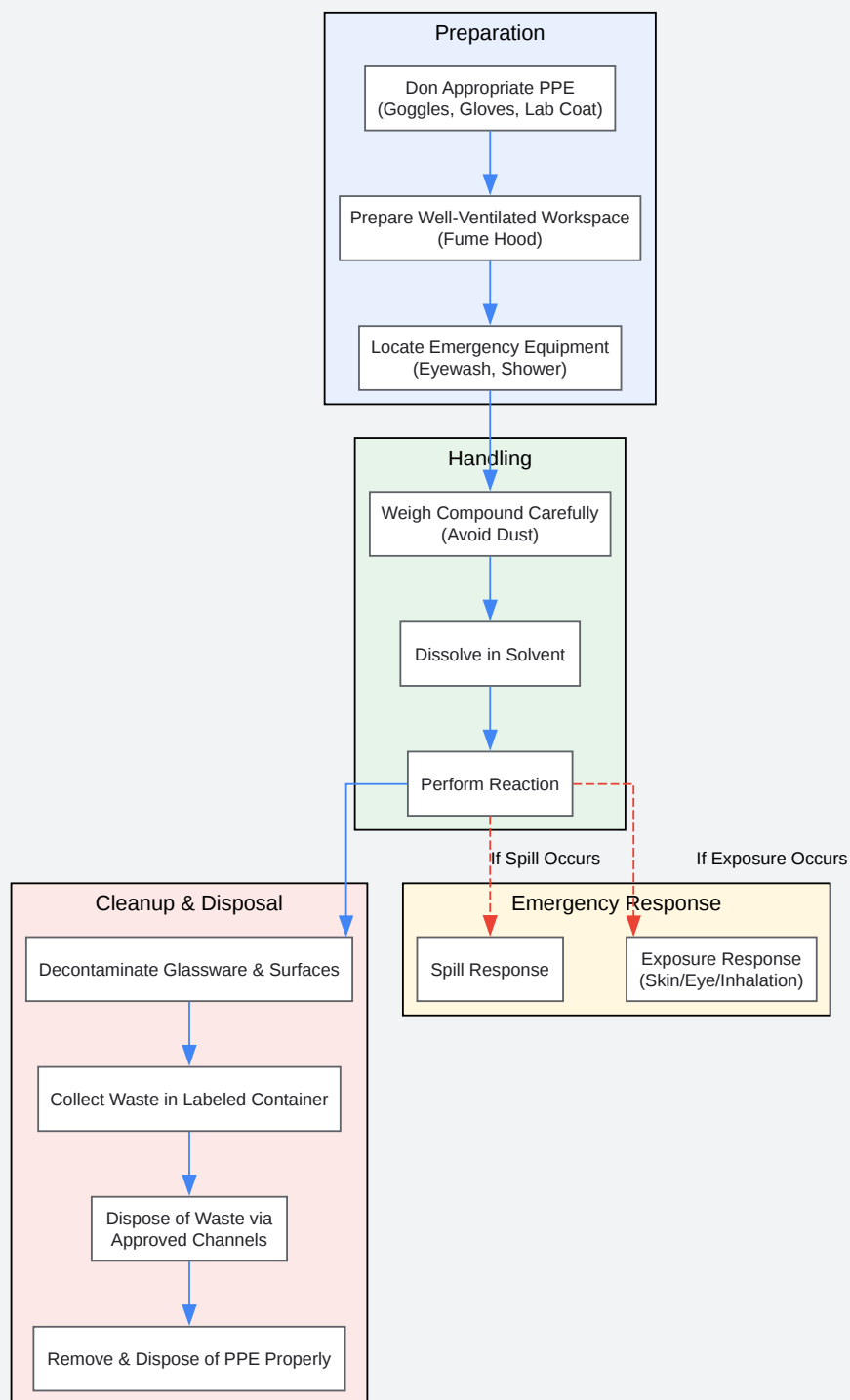
Quantitative Data Summary

Property	Value	Source
Molecular Formula	C4H10ClNO	[1][5]
Molecular Weight	123.58 g/mol	[1][5]
CAS Number	115652-52-3	[1][5]
Flash Point	40.4°C	[2]
GHS Hazard Statement	H319: Causes serious eye irritation	[1]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **(1-Aminocyclopropyl)methanol hydrochloride**.

Workflow for Safe Handling of (1-Aminocyclopropyl)methanol hydrochloride

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